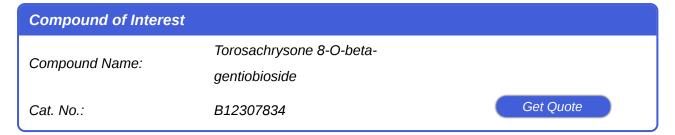


Application Note: Mass Spectrometry Analysis of Torosachrysone 8-O-beta-gentiobioside

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Torosachrysone 8-O-beta-gentiobioside is a naturally occurring anthraquinone glycoside found in plants of the Cassia genus.[1][2][3] Anthraquinone glycosides are a class of compounds known for their diverse biological activities, making them of interest to the pharmaceutical and cosmetic industries.[4] Mass spectrometry is a powerful analytical technique for the identification and structural elucidation of such compounds. This application note provides a detailed protocol for the analysis of **Torosachrysone 8-O-beta-gentiobioside** using Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS).

Chemical Properties

Property	Value	Source
Molecular Formula	C26H34O14	[5]
Exact Mass	570.19485575 Da	[5]
Molecular Weight	570.5 g/mol	[5]

Experimental Protocol



This protocol is based on established methods for the analysis of anthraquinone glycosides.[6] [7][8][9][10]

- 1. Sample Preparation
- Standard Solution: Prepare a 1 mg/mL stock solution of **Torosachrysone 8-O-beta-gentiobioside** in methanol. Further dilute with methanol to a working concentration of 10 μg/mL.
- Plant Material Extraction (if applicable):
 - Weigh 1.0 g of dried and powdered plant material (e.g., Cassia tora seeds).
 - Add 20 mL of 70% methanol.
 - Sonricate for 30 minutes.
 - Centrifuge at 4000 rpm for 15 minutes.
 - Filter the supernatant through a 0.22 μm syringe filter prior to LC-MS/MS analysis.
- 2. Liquid Chromatography (LC) Parameters
- Instrument: High-Performance Liquid Chromatography (HPLC) or Ultra-High-Performance Liquid Chromatography (UHPLC) system.
- Column: C18 reversed-phase column (e.g., 2.1 mm x 100 mm, 1.8 μm).
- Mobile Phase:
 - A: 0.1% formic acid in water
 - B: 0.1% formic acid in acetonitrile
- Gradient:
 - o 0-2 min: 5% B
 - 2-15 min: 5-95% B



o 15-18 min: 95% B

18-18.1 min: 95-5% B

• 18.1-20 min: 5% B

• Flow Rate: 0.3 mL/min

• Column Temperature: 30 °C

• Injection Volume: 5 μL

3. Mass Spectrometry (MS) Parameters

• Instrument: Triple quadrupole or Q-TOF mass spectrometer.

• Ionization Source: Electrospray Ionization (ESI), positive ion mode.

Capillary Voltage: 3.5 kV

• Source Temperature: 120 °C

• Desolvation Temperature: 350 °C

Desolvation Gas Flow: 800 L/hr

· Cone Gas Flow: 50 L/hr

Collision Gas: Argon

• Scan Mode: Full scan (m/z 100-1000) and product ion scan.

Data Presentation

Table 1: Predicted Quantitative Mass Spectrometry Data for **Torosachrysone 8-O-betagentiobioside**



Ion Description	Predicted m/z	Predicted Relative Intensity (%)
[M+H]+	571.19	100
[M+Na]+	593.17	20
[M+H - 162] ⁺ (Loss of terminal glucose)	409.14	80
[M+H - 324]+ (Loss of gentiobioside)	247.09	60

Caption: Predicted m/z values and relative intensities for the protonated molecule and major fragment ions of **Torosachrysone 8-O-beta-gentiobioside**.

Predicted Fragmentation Pathway

The fragmentation of glycosides in positive ion ESI-MS/MS is typically characterized by the cleavage of the glycosidic bonds. For **Torosachrysone 8-O-beta-gentiobioside**, the primary fragmentation is expected to be the sequential loss of the two glucose units that form the gentiobioside moiety.



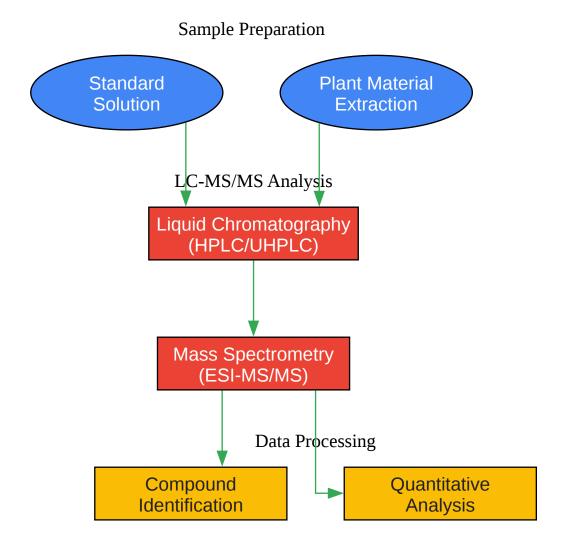
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Caption: Predicted fragmentation pathway of **Torosachrysone 8-O-beta-gentiobioside**.

Experimental Workflow

The overall workflow for the analysis is depicted in the following diagram.





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Caption: Experimental workflow for LC-MS/MS analysis.

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